

# Technical Support Center: 4-Chloropyridine-2-carbonyl chloride hydrochloride

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## Compound of Interest

Compound Name: 4-Chloropyridine-2-carbonyl  
chloride hydrochloride

Cat. No.: B023288

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This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **4-Chloropyridine-2-carbonyl chloride hydrochloride**.

## Frequently Asked Questions (FAQs)

**Q1: What are the primary stability concerns for 4-Chloropyridine-2-carbonyl chloride hydrochloride?**

**A1:** The main stability concern is its high sensitivity to moisture.<sup>[1]</sup> As an acyl chloride, it reacts readily with water, leading to hydrolysis and decomposition.<sup>[1][2]</sup> This reaction is often vigorous and can release toxic gases.<sup>[1]</sup> It is stable when stored under recommended dry conditions.<sup>[1]</sup>

**Q2: How should I properly store this compound to ensure its integrity?**

**A2:** To maintain the compound's quality, it is crucial to store it in a tightly sealed container in a cool, dry, and well-ventilated area.<sup>[3]</sup> For long-term storage, maintaining a temperature of -20°C in a freezer under an inert atmosphere (e.g., nitrogen or argon) is recommended.<sup>[4]</sup> Always protect the compound from any contact with moisture or humid air.<sup>[1]</sup>

**Q3: What are the visible signs of decomposition?**

A3: Decomposition may be indicated by a change in physical appearance, such as discoloration from its typical dark green or beige-yellow solid form, or by the presence of fumes upon opening the container, which could indicate reaction with atmospheric moisture.[4][5]

Q4: What substances are incompatible with **4-Chloropyridine-2-carbonyl chloride hydrochloride**?

A4: This compound is incompatible with a range of substances, including:

- Water[1]
- Oxidizing agents[3]
- Bases[1]
- Strong acids[1]
- Amines[1]
- Alcohols[2]

Q5: What are the hazardous decomposition products?

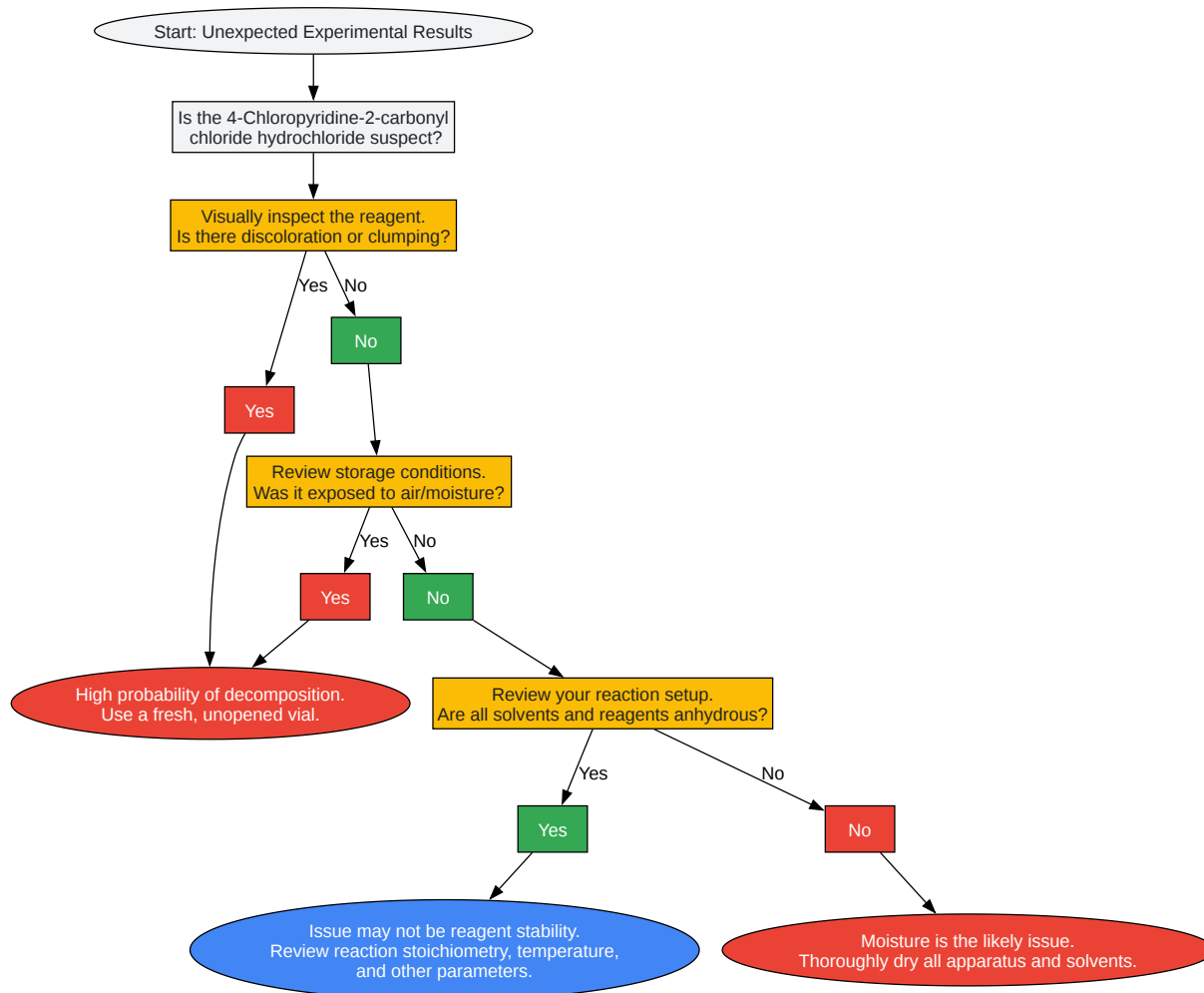
A5: Upon decomposition, especially through contact with water or heat, the compound can release hazardous substances such as hydrogen chloride gas, nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[3]

## Compound Data

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>3</sub> NO	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Molecular Weight	212.46 g/mol	<a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Dark Green to Beige-Yellow Solid	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	135-137°C (with decomposition)	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Storage Temperature	-20°C, under inert atmosphere	<a href="#">[4]</a>
Solubility	Soluble in Toluene, Chloroform, DMSO	<a href="#">[4]</a>

## Troubleshooting Guide

If you are experiencing unexpected experimental results, use the following guide to troubleshoot potential issues related to the stability of **4-Chloropyridine-2-carbonyl chloride hydrochloride**.

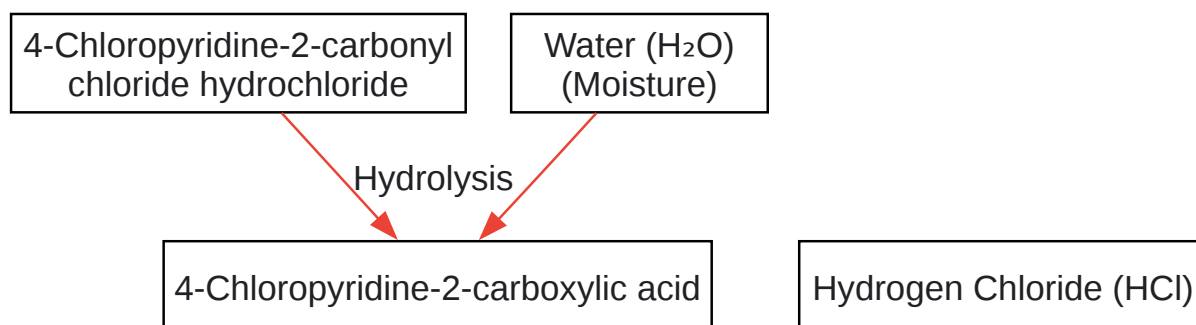


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Caption: Troubleshooting workflow for stability issues.

## Chemical Reactivity and Decomposition

As a highly reactive acyl chloride, **4-Chloropyridine-2-carbonyl chloride hydrochloride** is susceptible to nucleophilic attack. The most common decomposition pathway in a laboratory setting is hydrolysis from atmospheric or residual water in solvents.



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Caption: Hydrolysis decomposition pathway.

## Experimental Protocol Example: Acylation of Benzyl Alcohol

This protocol provides a general methodology for using **4-Chloropyridine-2-carbonyl chloride hydrochloride** in a typical acylation reaction. It highlights the necessary precautions for handling this moisture-sensitive reagent.

Objective: To synthesize benzyl 4-chloropyridine-2-carboxylate.

Materials:

- **4-Chloropyridine-2-carbonyl chloride hydrochloride**
- Benzyl alcohol, anhydrous
- Pyridine, anhydrous[10][11]
- Dichloromethane (DCM), anhydrous[10]

- Round-bottom flask
- Magnetic stirrer
- Inert gas supply (Nitrogen or Argon)
- Syringes and needles

#### Procedure:

- **Apparatus Setup:** Assemble a flame-dried or oven-dried round-bottom flask equipped with a magnetic stir bar under an inert atmosphere.
- **Reagent Preparation:** In the flask, dissolve benzyl alcohol (1.0 eq) and anhydrous pyridine (1.2 eq) in anhydrous DCM.<sup>[10]</sup> Pyridine acts as a base to neutralize the HCl generated during the reaction.<sup>[11][12]</sup>
- **Cooling:** Cool the solution to 0°C using an ice bath.
- **Addition of Acyl Chloride:** Slowly add a solution of **4-Chloropyridine-2-carbonyl chloride hydrochloride** (1.1 eq) in anhydrous DCM to the stirred mixture dropwise via syringe. Maintain the inert atmosphere throughout the addition.
- **Reaction:** Allow the reaction to slowly warm to room temperature and stir for 2-4 hours.<sup>[10]</sup> Monitor the reaction progress using a suitable technique like Thin-Layer Chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by carefully adding water. Separate the organic layer.
- **Purification:** Wash the organic layer sequentially with 1 M HCl, saturated sodium bicarbonate (NaHCO<sub>3</sub>) solution, and brine. Dry the organic layer over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure to obtain the crude product.
- **Final Product:** The crude product can be further purified by column chromatography or recrystallization as needed.

Safety Note: Always handle **4-Chloropyridine-2-carbonyl chloride hydrochloride** in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including gloves and safety goggles.[3] The reaction generates HCl gas, which is effectively neutralized by the pyridine in the reaction mixture.[11]

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